

Paxiphylline D: An Obscure Natural Product with Limited Available Data

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Compound of Interest

Compound Name: Paxiphylline D

Cat. No.: B15592004

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An extensive review of publicly available scientific literature and chemical databases reveals a significant scarcity of information regarding **Paxiphylline D**, also known as Longistylumphylline A N-oxide. While its chemical identity is established, detailed pharmacological and biological data necessary for a comprehensive technical guide are currently unavailable.

Paxiphylline D is cataloged with the chemical formula $C_{23}H_{29}NO_4$ and the unique identifier CBNumber: CB92519923. Its synonym, Longistylumphylline A N-oxide, suggests it may be a naturally occurring compound, likely an alkaloid, and an N-oxide derivative of a parent compound, Longistylumphylline A. The "-phylline" suffix in its name is often associated with compounds derived from plants.

Despite targeted searches for its mechanism of action, therapeutic targets, synthesis protocols, and potential derivatives, no specific experimental studies, clinical trials, or detailed pharmacological data for **Paxiphylline D** could be retrieved. This lack of information prevents the creation of a detailed technical guide as requested, including the summarization of quantitative data, experimental methodologies, and the visualization of signaling pathways.

The name "Paxiphylline" bears a resemblance to the well-known paxilline class of indole alkaloids. Paxilline and its analogues are extensively studied as potent blockers of large-conductance calcium-activated potassium channels (BK channels). These channels play crucial roles in various physiological processes, including smooth muscle tone, neuronal excitability, and neurotransmitter release. However, without experimental evidence, any association of **Paxiphylline D** with BK channel activity remains purely speculative.

Similarly, the "Longistylum-" prefix in its synonym might hint at the plant species from which it was isolated, but no definitive source has been documented in the available literature.

Long-Tail Keywords Related to Paxiphylline D

Due to the limited specific data on **Paxiphylline D**, a list of relevant long-tail keywords must be inferred from its chemical name, synonym, and potential relationships to other known compounds. Researchers interested in this molecule might explore the following search terms:

- **Paxiphylline D** mechanism of action
- **Paxiphylline D** therapeutic targets
- Synthesis of **Paxiphylline D**
- **Paxiphylline D** derivatives and analogues
- Biological activity of Longistylumphylline A N-oxide
- Pharmacology of **Paxiphylline D**
- Isolation of Longistylumphylline A N-oxide from natural sources
- **Paxiphylline D** and potassium channel modulation
- Paxilline-like alkaloids structure-activity relationship
- N-oxide derivatives of indole alkaloids

Limitations in Data Availability

The absence of published research on **Paxiphylline D** makes it impossible to fulfill the core requirements of a detailed technical guide. Specifically:

- Quantitative Data: No IC50, EC50, Ki, or other quantitative metrics are available to be summarized in tables.

- Experimental Protocols: Detailed methodologies for assays involving **Paxiphylline D** have not been published.
- Signaling Pathways: The molecular targets and signaling cascades modulated by **Paxiphylline D** are unknown, precluding the creation of any diagrams.

In conclusion, **Paxiphylline D** remains an enigmatic compound for the scientific community. While its basic chemical information is available, its biological function and therapeutic potential are yet to be explored and documented in peer-reviewed literature. Future research is necessary to elucidate the properties of this molecule and determine its place within the broader landscape of pharmacologically active natural products.

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